

Phenkaptan environmental fate and behavior

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Compound Focus: Phenkaptan


CAS No.: 2275-14-1

Cat. No.: S576430

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Chemical Identity and Key Properties

The table below summarizes the fundamental identifiers and properties of **Phenkaptan**.

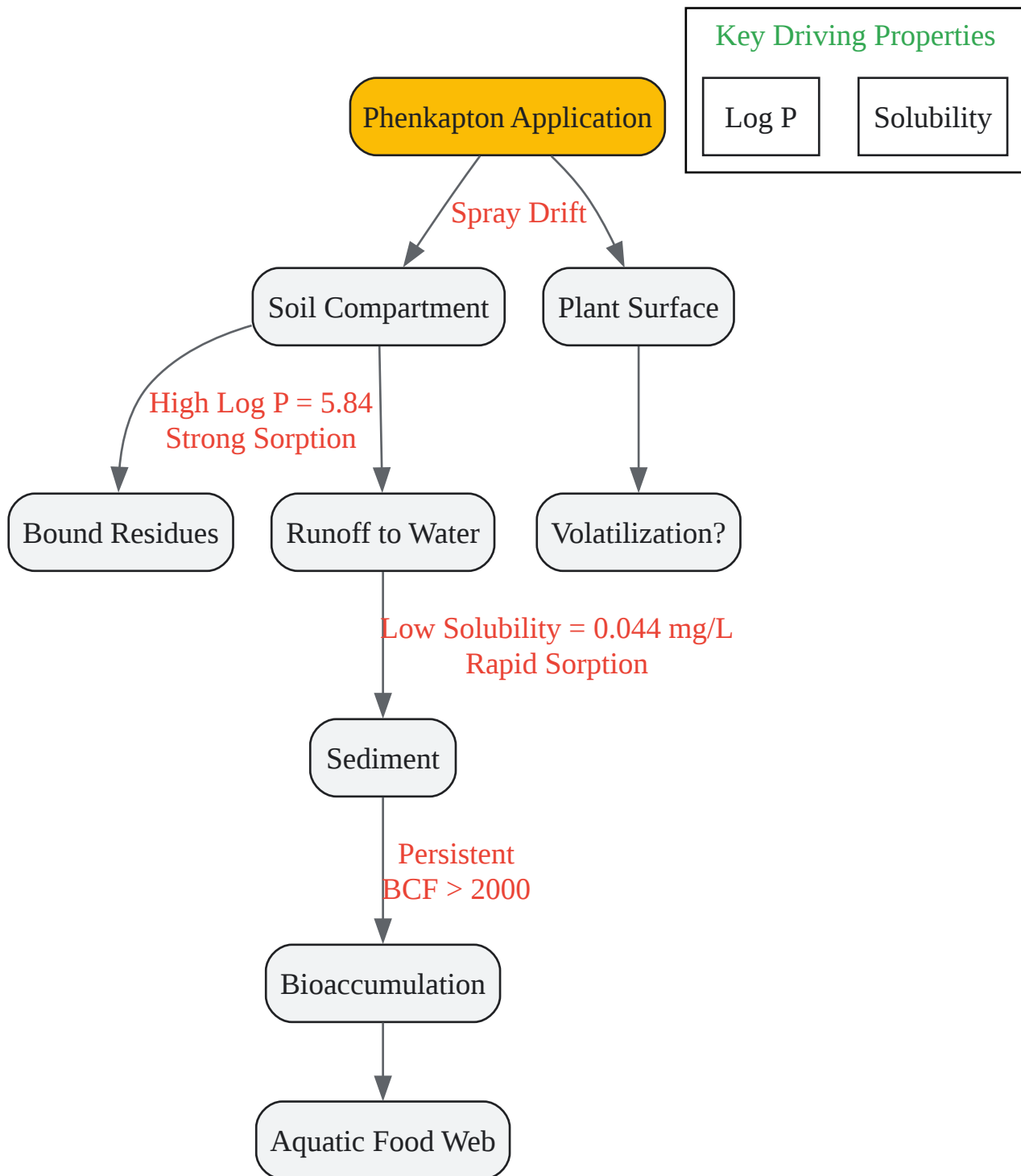
Property	Description
IUPAC Name	S-[(2,5-dichlorophenyl)sulfanyl]methyl} O,O-diethyl phosphorodithioate [1]
CAS Number	2275-14-1 [1] [2] [3]
Molecular Formula	C ₁₁ H ₁₅ Cl ₂ O ₂ PS ₃ [1] [3]
Chemical Structure	
Regulatory Status	Not approved in the EU; considered obsolete [1].

The following table outlines the physical-chemical properties that dictate **Phenkapton**'s behavior in the environment.

Parameter	Value	Environmental Implication
Water Solubility (at 20°C)	0.044 mg/L (Low) [1]	Low mobility in water; will tend to bind to soil and sediment.
Octanol-Water Partition Coefficient (Log P)	5.84 (High) [1]	High potential to accumulate in fatty tissues (bioaccumulate).
Mode of Action	Acetylcholinesterase (AChE) inhibitor [1]	Toxic to nervous systems of target and non-target organisms.

Environmental Fate and Behavior

Phenkapton's physical-chemical properties, particularly its low solubility and high Log P, point to specific environmental pathways.



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Conceptual model of **Phenkapton's** environmental distribution, governed by its high lipophilicity and low solubility.

- **Persistence and Bioaccumulation Potential:** **Phenkapton** is classified as a "forever chemical" due to its **high aquatic toxicity** and **bioaccumulation potential**, with a bioconcentration factor (BCF) likely exceeding 2000 L/kg [1]. This means it can build up in organisms to levels much higher than in the surrounding environment.
- **Sorption to Sediments:** The strong tendency of hydrophobic organic pollutants like **Phenkapton** to sorb to sediments is a critical process that influences their reactivity, transport, and bioavailability [4]. Sorption isotherms can be used to understand this behavior at equilibrium [4]. The degree of sorption is influenced by the sediment's **organic carbon content and quality** [5] [6]. Even minor differences in organic carbon properties can lead to significant variations in sorption kinetics and equilibrium concentrations [5].

Analytical Methods and Experimental Protocols

Monitoring **Phenkapton** requires sensitive and precise analytical techniques. High-quality reference materials are available for accurate residue analysis in food and environmental samples [2].

Sample Preparation and Analysis:

- **Extraction:** Common techniques include liquid-liquid extraction for water samples and solid-phase extraction for more complex matrices.
- **Analysis:** Primary determination is performed using **Gas Chromatography coupled with Mass Spectrometry (GC-MS)** or **GC-MS/MS** [7]. These methods separate the chemical from others in the sample and provide a unique fingerprint for identification and quantification.

Protocol: Sorption Experiments for Sediment-Water Partitioning This methodology helps determine the distribution of a pesticide between water and sediment [4].

- **Sediment Collection and Preparation:** Collect sediment from the area of interest. Freeze-dry the sample and characterize its properties, including **organic carbon fraction (foc)**, elemental composition, and grain size [4].
- **Experimental Setup:** Prepare a slurry by mixing the sediment with water (e.g., artificial seawater). Spike the slurry with **Phenkapton**. Use controls (e.g., with NaN_3) to account for abiotic processes and solute losses to container walls [4].
- **Equilibration and Sampling:** Equilibrate the mixtures on a shaking device. The time to reach equilibrium can be long (weeks). Periodically, centrifuge the samples to separate the sediment from the aqueous phase [4].

- **Analysis and Calculation:** Analyze the concentration of **Phenkaptan** in the water phase. The sorption coefficient (K_d) is calculated as the ratio of the concentration sorbed to the sediment (mg/kg) to the concentration in the water (mg/L) at equilibrium. This K_d value can be normalized to the sediment's organic carbon content (K_{oc}) to allow for better comparison across different sediment types.

Toxicity and Regulatory Overview

Aspect	Details
Mammalian Toxicity	Acute oral LD ₅₀ of 44 mg/kg in mammals, classified as highly toxic [1].
Aquatic Toxicity	Rated "Very High" for both acute and chronic aquatic toxicity [8].
Resistance	Recorded resistance in several mite species (e.g., <i>Tetranychus urticae</i>) [1].

Key Insights for Researchers

- **Focus on Legacy Contamination:** Given its obsolete status, research should focus on its persistence in sediments and potential bioaccumulation in food webs.
- **Prioritize Advanced Analytics:** Reliable detection requires sophisticated methods like GC-MS/MS and the use of certified reference materials [2] [7].
- **Consider Bioavailability:** Total concentration in sediment is a poor predictor of risk. **Chemical activity** or **freely dissolved concentration** measured via passive sampling offers a more accurate measure of bioavailability and potential toxicity [5].

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